

Orphine IUPAC name and molecular formula

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Compound of Interest

Compound Name: Orphine

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Technical Guide on Orphenadrine

Disclaimer: The initial request concerned a compound named "**Orphine**." Extensive searches in chemical and scientific databases did not yield any results for a compound with this name. It is highly probable that this was a misspelling of "Orphenadrine." Therefore, this technical guide provides comprehensive information on Orphenadrine.

Orphenadrine is a centrally acting skeletal muscle relaxant and anticholinergic agent.^{[1][2]} It is structurally related to diphenhydramine and is used to alleviate discomfort and pain associated with acute musculoskeletal conditions.^{[3][4]} This document provides an in-depth overview of its chemical properties, mechanism of action, pharmacokinetics, and relevant experimental protocols.

Chemical Identification

Orphenadrine is available as a free base and in two common salt forms: citrate and hydrochloride.

Identifier	Orphenadrine (Free Base)	Orphenadrine Citrate	Orphenadrine Hydrochloride
IUPAC Name	N,N-dimethyl-2-[(2-methylphenyl)-phenylmethoxy]ethanamine[4][5]	N,N-dimethyl-2-[(2-methylphenyl)-phenylmethoxy]ethanamine;2-hydroxypropane-1,2,3-tricarboxylic acid[6]	N,N-dimethyl-2-[(2-methylphenyl)-phenylmethoxy]ethanamine;hydrochloride[7]
Molecular Formula	C ₁₈ H ₂₃ NO[4][5]	C ₂₄ H ₃₁ NO ₈ [6][8]	C ₁₈ H ₂₄ ClNO[7]
Molecular Weight	269.388 g/mol [4]	461.51 g/mol [9]	305.84 g/mol
CAS Number	83-98-7[5]	4682-36-4[10]	341-69-5[7]

Physicochemical Properties

Property	Orphenadrine Citrate
Melting Point	137°C[9]
Solubility (in DMSO)	92 mg/mL (199.34 mM)[10]
Appearance	White to Pale Beige Solid[9]

Pharmacokinetics

Parameter	Value
Bioavailability	~90% [4]
Protein Binding	20% [11]
Metabolism	Extensively in the liver via demethylation [1] [3]
Metabolites	N-demethylophenadrine and N,N-didemethylophenadrine [3]
Half-Life	13–20 hours [1] [4]
Excretion	Primarily renal [1] [11]
Onset of Action (Oral)	2-4 hours [11]
Duration of Action	4-6 hours [11]

Mechanism of Action and Signaling Pathways

Orphenadrine is considered a "dirty drug" due to its multiple mechanisms of action.[\[4\]](#) Its primary effects are attributed to its anticholinergic, antihistaminic, and NMDA receptor antagonist activities.[\[5\]](#)[\[12\]](#)

- **Anticholinergic Action:** Orphenadrine blocks muscarinic acetylcholine receptors in the central nervous system.[\[1\]](#)[\[13\]](#) This is believed to be the primary mechanism for its muscle relaxant effects by interfering with the transmission of nerve impulses from the spinal cord to the muscles.[\[13\]](#) In conditions like Parkinson's disease, a dopamine deficiency leads to an overstimulation of the cholinergic system, which is counteracted by orphenadrine's anticholinergic effects.[\[3\]](#)[\[5\]](#)
- **Antihistaminic Action:** It acts as a histamine H1 receptor antagonist.[\[5\]](#)[\[13\]](#) This action contributes to its overall therapeutic profile. The antagonism of H1 receptors can lead to a reduction in the activity of the NF-κB immune response transcription factor through the phospholipase C and phosphatidylinositol (PIP2) signaling pathways.[\[12\]](#)
- **NMDA Receptor Antagonism:** Orphenadrine also blocks N-methyl-D-aspartate (NMDA) receptors, which may contribute to its analgesic properties.[\[1\]](#)[\[5\]](#)

- Norepinephrine Reuptake Inhibition: It has been reported to inhibit the norepinephrine transporter.[8]

Below is a diagram illustrating the primary signaling pathways affected by Orphenadrine.

Primary signaling pathways of Orphenadrine.

Experimental Protocols

A reported synthesis method involves the following steps:

- N,N-dimethylethanolamine is slowly added to ortho-dimethylaminochloromethane in xylene under a nitrogen atmosphere at a controlled temperature.[14]
- After the reaction is complete, the mixture is cooled, and the solid precipitate is removed.[14]
- The solvent (xylene) is removed under vacuum to yield crude Orphenadrine.[14]
- The crude product is purified by forming the oxalate salt with oxalic acid in isopropanol, followed by filtration and drying.[14]
- The purified Orphenadrine oxalate is treated with a potassium hydroxide solution to liberate the free base, which is then extracted with anhydrous ether.[14]
- The ether extract is washed, dried, and the solvent is evaporated to obtain pure Orphenadrine.[14]
- To prepare the citrate salt, citric acid is dissolved in isopropanol, and the purified Orphenadrine is slowly added with stirring.[14]
- The precipitated white crystals of Orphenadrine citrate are washed with isopropanol and dried.[14]

The workflow for the synthesis is depicted below.

Workflow for the synthesis of Orphenadrine Citrate.

A study investigating the analgesic effects of orphenadrine in combination with acetaminophen involved the following protocol:

- Study Design: A double-blind, randomized controlled trial.[\[15\]](#)
- Participants: 200 patients who had undergone oral surgery.[\[15\]](#)
- Treatment Groups:
 - Orphenadrine (25 mg) + Acetaminophen (325 mg)
 - Orphenadrine (25 mg) alone
 - Acetaminophen (325 mg) alone
 - Placebo[\[15\]](#)
- Data Collection: Pain intensity was recorded at 30 minutes, and at 1, 2, 4, and 6 hours post-treatment.[\[15\]](#)
- Outcome Measures: Pain Intensity Difference (PID) and Sum of Pain Intensity Difference (SPID) were calculated.[\[15\]](#)

A single-dose, two-period crossover study to assess the bioequivalence of two fixed-dose Paracetamol/Orphenadrine combination preparations followed this protocol:

- Study Design: A single-center, open-label, randomized, 2-treatment, 2-sequence, 2-period crossover study with a 7-day washout period.[\[16\]](#)
- Participants: Healthy volunteers under fasted conditions (10-hour fast).[\[16\]](#)
- Blood Sampling: Blood samples for pharmacokinetic analysis were collected at scheduled intervals up to 72 hours after dosing.[\[16\]](#)
- Sample Processing: Blood samples were centrifuged, and the separated plasma was stored frozen until analysis.[\[16\]](#)
- Analytical Method: Plasma concentrations of orphenadrine and paracetamol were quantified using liquid chromatography-tandem mass spectrometry (LC-MS/MS), with diphenhydramine used as an internal standard.[\[16\]](#)

- Pharmacokinetic Parameters: $AUC_{0-\infty}$, AUC_{0-t} , and C_{max} were determined from the plasma concentration-time profiles.[16]

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